

Application Notes and Protocols for (Z-Ala-Ala-Ala-Ala)2Rh110

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Compound of Interest

Compound Name: (Z-Ala-Ala-Ala-Ala)2Rh110

Cat. No.: B15622421

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and use of the fluorogenic elastase substrate, (Z-Ala-Ala-Ala-Ala)2Rh110, for the sensitive detection of elastase activity.

Introduction

(Z-Ala-Ala-Ala-Ala)2Rh110 is a highly sensitive and specific fluorogenic substrate for elastase. [1][2][3][4] In its native state, the substrate is colorless and non-fluorescent. Upon enzymatic cleavage by elastase, the highly fluorescent compound rhodamine 110 (Rh110) is released. [1][2][3] The resulting fluorescence can be measured to quantify elastase activity and is compatible with most fluorescence-based instrumentation. [1] This substrate is particularly useful for studying neutrophil elastase, a key enzyme in various physiological and pathological processes, including inflammation and tissue remodeling. [5][6][7]

The enzymatic cleavage of this bisamide rhodamine 110 derivative is a two-step process. The initial cleavage yields a fluorescent monoamide intermediate, and a second cleavage event

releases the free rhodamine 110, which is significantly more fluorescent.[8]

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C60H66N10O15	[2]
Molecular Weight	1167.2 g/mol	[2]
Excitation Wavelength (max)	485 - 497 nm	[1][2][3]
Emission Wavelength (max)	520 - 525 nm	[1][2][3]
Appearance	Crystalline solid	[2]

Storage and Stability

Condition	Recommendation	Stability
Long-term Storage	Store at -20°C, protected from light.	≥ 4 years
Stock Solution Storage	Store aliquots at -20°C to avoid repeated freeze-thaw cycles.	As per manufacturer's recommendation

Preparation of Stock and Working Solutions

Stock Solution Preparation (e.g., 1 mM)

- Reagent Preparation: Bring the vial of **(Z-Ala-Ala-Ala-Ala)2Rh110** to room temperature before opening.
- Dissolution: Dissolve the substrate in high-quality, anhydrous dimethyl sulfoxide (DMSO) or dimethylformamide (DMF) to create a stock solution. For example, to prepare a 1 mM stock solution, dissolve 1.17 mg of the substrate in 1 mL of DMSO or DMF.
- Storage: Aliquot the stock solution into smaller volumes to minimize freeze-thaw cycles and store at -20°C.

Working Solution Preparation

The working solution should be prepared fresh on the day of the experiment by diluting the stock solution in an appropriate assay buffer. The final concentration of the substrate in the assay will need to be optimized but typically ranges from 10 to 100 μM .

Note: The final concentration of DMSO or DMF in the assay should be kept low (typically $\leq 1\%$) to avoid affecting enzyme activity.

Experimental Protocols

Neutrophil Elastase Activity Assay

This protocol provides a general method for measuring neutrophil elastase activity in a 96-well plate format.

Materials:

- **(Z-Ala-Ala-Ala-Ala)2Rh110** stock solution (e.g., 1 mM in DMSO)
- Human Neutrophil Elastase
- Assay Buffer: 0.1 M Tris-HCl, pH 8.0
- 96-well black microplate, preferably with low autofluorescence
- Fluorescence microplate reader

Protocol:

- Prepare Assay Buffer: Prepare a 0.1 M Tris-HCl buffer and adjust the pH to 8.0 at 25°C.[9]
- Prepare Enzyme Dilutions: Prepare a series of dilutions of human neutrophil elastase in the assay buffer. The optimal concentration should be determined empirically but a final concentration in the range of 1-10 ng/mL is a good starting point.
- Prepare Substrate Working Solution: Dilute the **(Z-Ala-Ala-Ala-Ala)2Rh110** stock solution in the assay buffer to the desired final concentration (e.g., 2X the final assay concentration). Protect the solution from light.

- Assay Setup:
 - Add 50 μ L of assay buffer to all wells.
 - Add 25 μ L of the enzyme dilutions to the sample wells.
 - For the "no-enzyme" control (blank), add 25 μ L of assay buffer instead of the enzyme solution.
 - Include a "no-substrate" control by adding 25 μ L of the highest enzyme concentration and 25 μ L of assay buffer without the substrate.
- Pre-incubation: Pre-incubate the plate at 37°C for 5-10 minutes.
- Initiate Reaction: Add 25 μ L of the substrate working solution to all wells to initiate the enzymatic reaction. The final volume in each well should be 100 μ L.
- Fluorescence Measurement: Immediately place the plate in a fluorescence microplate reader pre-set to the appropriate excitation (485 nm) and emission (525 nm) wavelengths.
- Data Acquisition: Measure the fluorescence intensity kinetically over a period of 30-60 minutes at regular intervals (e.g., every 1-2 minutes). Alternatively, for an endpoint assay, incubate the plate at 37°C for a fixed time (e.g., 30 minutes) and then measure the fluorescence.

Data Analysis

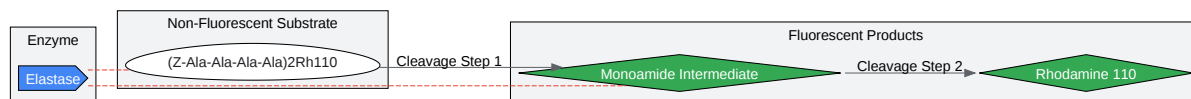
- Blank Subtraction: Subtract the fluorescence values of the "no-enzyme" control from the values of the sample wells.
- Calculate Initial Velocity: For kinetic assays, determine the initial reaction rate (V_0) by plotting the fluorescence intensity against time and calculating the slope of the linear portion of the curve.
- Dose-Response Curves: For inhibitor screening, plot the initial velocity against the inhibitor concentration and fit the data to a suitable model to determine the IC_{50} value.

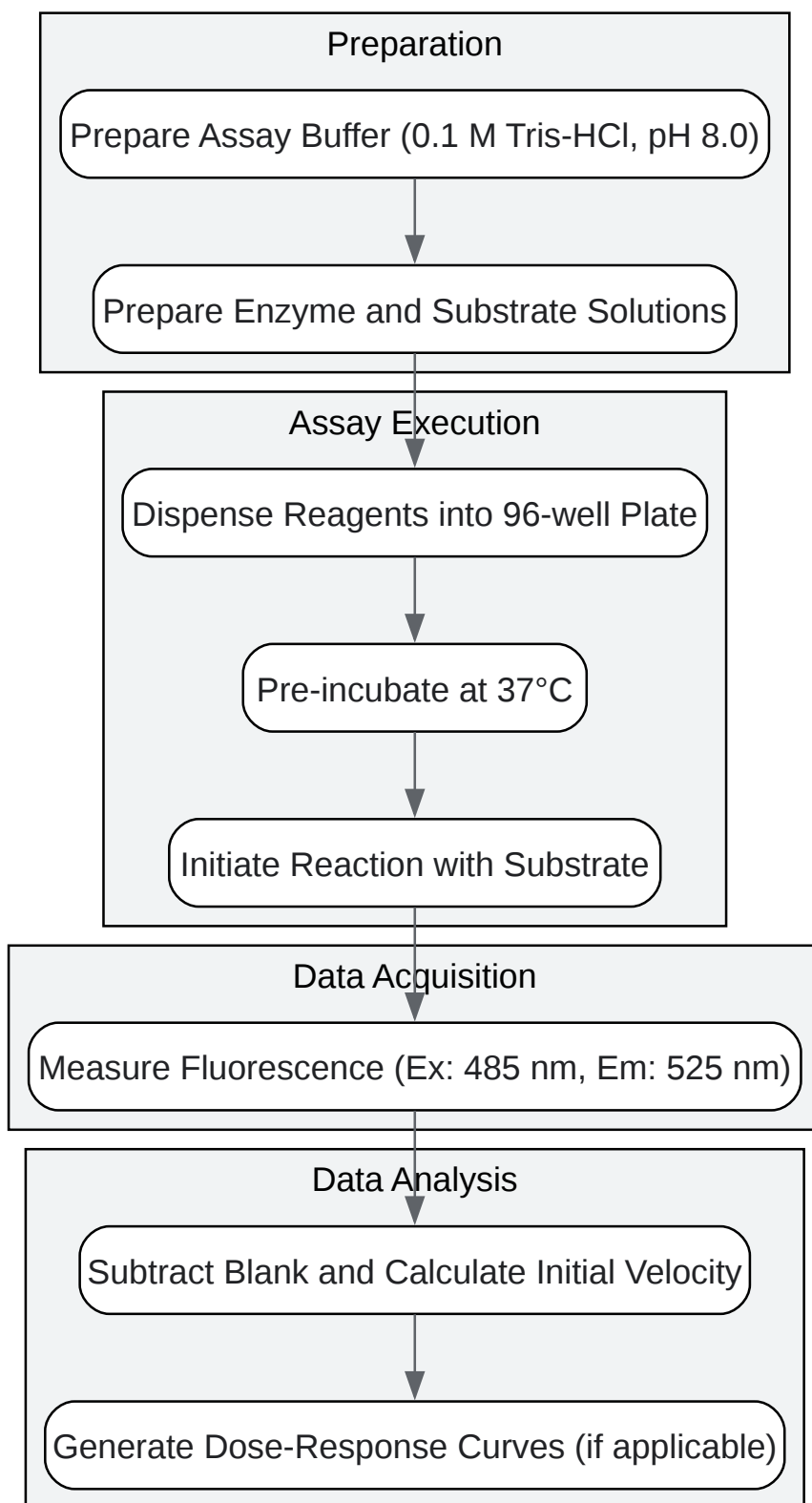
Troubleshooting

Issue	Possible Cause	Suggested Solution
Low or No Fluorescence Signal	Inactive enzyme	Use a fresh enzyme aliquot; verify activity with a control substrate.
Incorrect assay conditions	Optimize buffer pH, ionic strength, and temperature.	
Substrate precipitation	Ensure the final organic solvent concentration is low (e.g., <1% DMSO).	
High Background Fluorescence	Substrate autohydrolysis	Run a "no-enzyme" control to measure spontaneous hydrolysis. Consider adjusting buffer pH.
Contaminated reagents	Use high-purity reagents and run a "no-substrate" control.	
Plate autofluorescence	Use low-fluorescence black microplates.	
Complex Kinetic Analysis	Two-step cleavage of the substrate	Be aware that the measured fluorescence is a composite of the monoamide intermediate and free rhodamine 110. For simpler kinetics, consider asymmetric substrates if available. [2]

Visualizations

Signaling Pathway of Elastase Action





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